

An In-depth Technical Guide to 2-Butanone 2,4-Dinitrophenylhydrazone-d3

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Compound of Interest

Compound Name: 2-Butanone 2,4-Dinitrophenylhydrazone-d3

Cat. No.: B1147566

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **2-Butanone 2,4-Dinitrophenylhydrazone-d3**. This stable isotope-labeled compound serves as a critical internal standard for the quantitative analysis of 2-butanone in various matrices using mass spectrometry-based methods.

Core Chemical Properties

2-Butanone 2,4-dinitrophenylhydrazone-d3 is the deuterated analog of 2-butanone 2,4-dinitrophenylhydrazone. The incorporation of three deuterium atoms provides a distinct mass shift, making it an ideal internal standard for minimizing analytical variability and improving the accuracy of quantification.

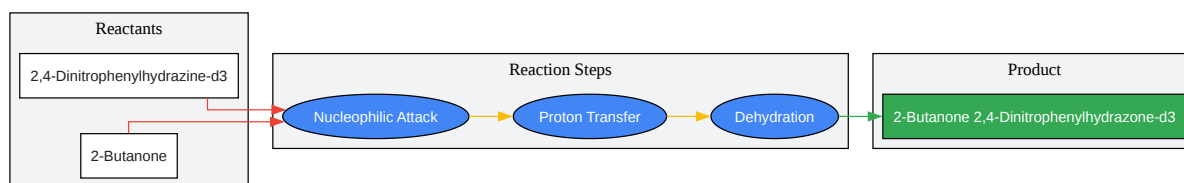
Property	Value	Source
Chemical Name	N-[(E)-butan-2-ylideneamino]-2,3,5-trideuterio-4,6-dinitroaniline	[1]
Synonyms	2-Butanone D3 (phenyl D3) 2,4-Dinitrophenylhydrazone	[1]
CAS Number	259824-58-3	[2]
Molecular Formula	C ₁₀ H ₉ D ₃ N ₄ O ₄	[3]
Molecular Weight	255.25 g/mol	[2]
Accurate Mass	255.105	[1][3]
Appearance	Solid, Light yellow to yellow	[2]
Melting Point	111 - 113 °C	[4]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and acetonitrile.	
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months	[2]

Synthesis and Experimental Protocols

The synthesis of **2-butanone 2,4-dinitrophenylhydrazone-d3** involves the condensation reaction of 2-butanone with 2,4-dinitrophenylhydrazine-d3 (Brady's reagent). This reaction is a standard method for the derivatization of aldehydes and ketones.

Reaction Mechanism

The reaction proceeds via a nucleophilic addition of the 2,4-dinitrophenylhydrazine to the carbonyl group of 2-butanone, followed by the elimination of a water molecule to form the corresponding hydrazone.



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Caption: Reaction mechanism for the synthesis of **2-Butanone 2,4-Dinitrophenylhydrazone-d3**.

Experimental Protocol: Synthesis of 2-Butanone 2,4-Dinitrophenylhydrazone-d3

This protocol is adapted from the general procedure for preparing 2,4-dinitrophenylhydrazones.

Materials:

- 2-Butanone
- 2,4-Dinitrophenylhydrazine-d3
- Methanol or Ethanol
- Concentrated Sulfuric Acid (catalyst)
- Test tubes
- Water bath
- Ice bath
- Filtration apparatus (e.g., Hirsch funnel)

Procedure:

- **Prepare Brady's Reagent:** Dissolve a small amount of 2,4-dinitrophenylhydrazine-d3 in methanol or ethanol. Carefully add a few drops of concentrated sulfuric acid to the solution.
- **Reaction:** In a separate test tube, dissolve a small amount of 2-butanone in methanol or ethanol.
- **Mixing:** Add the Brady's reagent dropwise to the 2-butanone solution.
- **Precipitation:** The formation of a yellow to orange-red precipitate indicates the formation of the 2,4-dinitrophenylhydrazone. If no precipitate forms immediately, gently warm the mixture in a water bath for a few minutes and then cool in an ice bath.
- **Isolation:** Collect the precipitate by vacuum filtration.
- **Purification:** Wash the collected crystals with a small amount of cold ethanol to remove any unreacted starting materials. The product can be further purified by recrystallization from a suitable solvent, such as ethanol.

Analytical Characterization

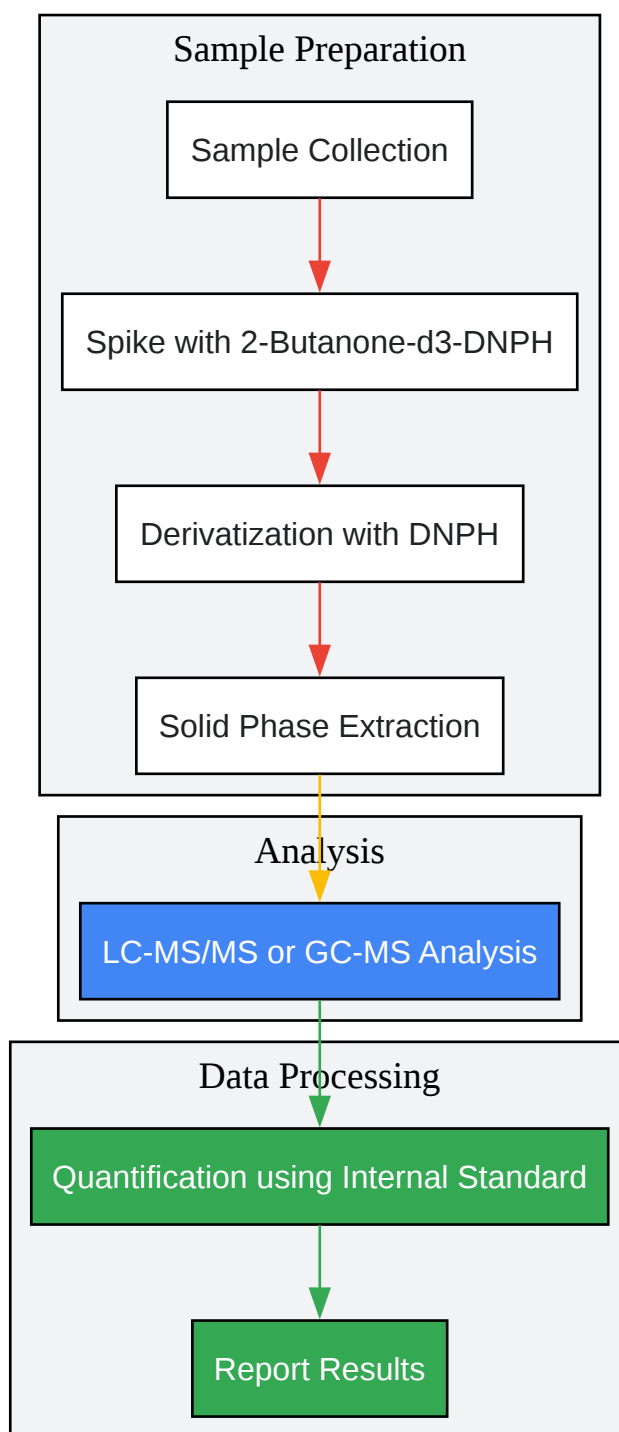
2-Butanone 2,4-dinitrophenylhydrazone-d3 is primarily used as an internal standard in analytical chemistry, particularly in conjunction with gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).

Spectroscopic Data

Spectroscopic Technique	Expected Observations
¹ H NMR	Signals corresponding to the protons of the butanone moiety and the dinitrophenyl ring. The deuteration on the phenyl ring will result in the absence of corresponding proton signals.
Mass Spectrometry (MS)	A distinct molecular ion peak at m/z 255. Characteristic fragmentation patterns can be observed in MS/MS analysis, which are useful for structural confirmation and quantification. [5]
Infrared (IR) Spectroscopy	Characteristic absorption bands for N-H stretching, C=N stretching, and the aromatic nitro groups.

Experimental Workflow for Quantification

The general workflow for using **2-butanone 2,4-dinitrophenylhydrazone-d3** as an internal standard for the quantification of 2-butanone in a sample is outlined below.



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Caption: General workflow for the quantification of 2-butanone using its deuterated DNPH derivative.

Applications in Research and Drug Development

The primary application of **2-Butanone 2,4-Dinitrophenylhydrazone-d3** is as an internal standard for the accurate quantification of 2-butanone.^[2] This is crucial in various research and industrial settings, including:

- **Environmental Monitoring:** To measure levels of volatile organic compounds (VOCs) like 2-butanone in air and water samples.
- **Food and Beverage Industry:** To monitor the formation of 2-butanone as a flavor or off-flavor compound.
- **Pharmacokinetic Studies:** In drug development, to quantify metabolites that may include 2-butanone.
- **Industrial Hygiene:** To assess workplace exposure to 2-butanone.

The use of a stable isotope-labeled internal standard like **2-Butanone 2,4-Dinitrophenylhydrazone-d3** is essential for correcting for matrix effects and variations in sample preparation and instrument response, leading to highly reliable and reproducible quantitative results.

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